

# Solubility of ammonium titanyl oxalate in various solvents.

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## Compound of Interest

Compound Name: *Ammonium titanium(4+)  
ethanedioate (2/1/3)*

Cat. No.: *B084247*

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## Solubility of Ammonium Titanyl Oxalate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Ammonium titanyl oxalate, with the chemical formula  $(\text{NH}_4)_2\text{TiO}(\text{C}_2\text{O}_4)_2 \cdot \text{H}_2\text{O}$ , is a white crystalline solid with applications as an intermediate for catalysts and as a mordant for cotton and leather. A thorough understanding of its solubility in various solvents is crucial for its application in synthesis, formulation, and quality control. This technical guide provides a comprehensive overview of the known solubility characteristics of ammonium titanyl oxalate and outlines a detailed experimental protocol for its quantitative determination.

### Qualitative Solubility Data

While precise quantitative solubility data for ammonium titanyl oxalate is not readily available in published literature, qualitative assessments consistently describe its solubility profile across a range of common solvents. This information is summarized in the table below.

Solvent	Solubility
Water	Very Soluble / Readily Soluble
Ethanol	Insoluble
Ether	Insoluble
Acetone	Slightly Soluble

## Experimental Protocol for Quantitative Solubility Determination

The following is a detailed methodology for the gravimetric determination of ammonium titanyl oxalate solubility in a given solvent, adapted from established methods for similar inorganic salts. This protocol is designed to be a robust starting point for researchers seeking to establish precise solubility curves.

### 1. Materials and Equipment

- Ammonium titanyl oxalate (high purity)
- Solvent of interest (e.g., deionized water, ethanol, acetone)
- Constant temperature bath with precise temperature control ( $\pm 0.1^{\circ}\text{C}$ )
- Sealed, airtight vessels (e.g., screw-cap vials, glass ampoules)
- Mechanical rotator or shaker
- Calibrated thermometer
- Syringes and syringe filters (solvent-compatible, pore size  $\leq 0.45\text{ }\mu\text{m}$ )
- Pre-weighed weighing bottles
- Analytical balance ( $\pm 0.0001\text{ g}$ )
- Drying oven

## 2. Procedure

- Preparation of Saturated Solution:
  - Add an excess amount of ammonium titanyl oxalate to a known volume of the solvent in a sealed vessel. The presence of undissolved solid is essential to ensure saturation.
  - Place the sealed vessel in the constant temperature bath set to the desired temperature.
  - Agitate the mixture using a mechanical rotator or shaker for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Preliminary experiments may be required to determine the optimal equilibration time.
- Sample Withdrawal and Filtration:
  - Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to the same temperature as the bath to avoid precipitation or dissolution during sampling.
  - Immediately pass the solution through a syringe filter into a pre-weighed, dry weighing bottle. This step is critical to remove any undissolved microcrystals.
- Gravimetric Analysis:
  - Record the total weight of the weighing bottle containing the filtered saturated solution.
  - Place the open weighing bottle in a drying oven at a suitable temperature (e.g., 105°C, to be determined based on the solvent's boiling point and the compound's thermal stability) until all the solvent has evaporated and a constant weight of the dry ammonium titanyl oxalate is achieved.
  - Cool the weighing bottle in a desiccator to room temperature before re-weighing.

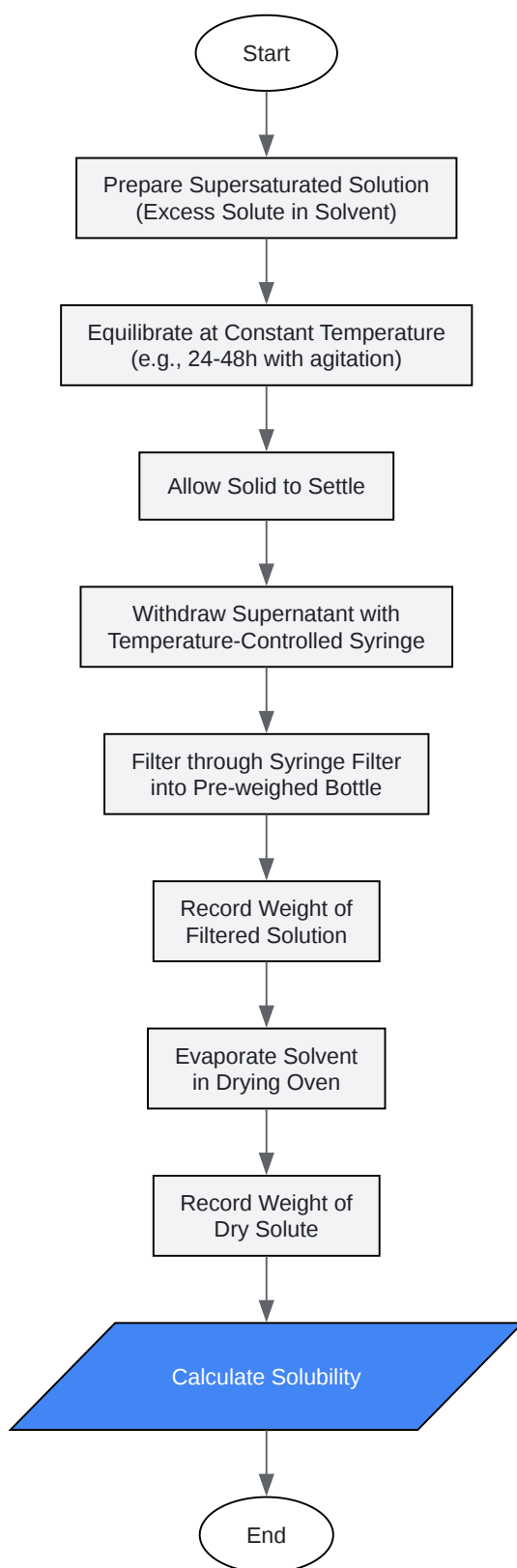
## 3. Calculation of Solubility

The solubility can be calculated using the following formula:

$$\text{Solubility ( g/100 mL)} = [ (\text{Weight of bottle + dry solid}) - (\text{Weight of empty bottle}) ] / [ (\text{Volume of filtrate in mL}) ] * 100$$

## Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental determination of ammonium titanyl oxalate solubility.



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Caption: Experimental workflow for determining the solubility of ammonium titanyl oxalate.

## Conclusion

While quantitative data on the solubility of ammonium titanyl oxalate remains to be fully characterized in scientific literature, its qualitative behavior is well-established. For researchers and professionals requiring precise solubility data for applications in drug development and other scientific endeavors, the experimental protocol provided in this guide offers a reliable framework for its determination. The successful quantification of its solubility in various solvents will undoubtedly enhance its utility and application in diverse chemical processes.

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